

Personal protective equipment for handling (1R,2S)-Xeruborbactam disodium

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Compound of Interest

Compound Name: (1R,2S)-Xeruborbactam disodium

Cat. No.: B10854609

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Essential Safety and Handling Guide for (1R,2S)-Xeruborbactam Disodium

This guide provides crucial safety and logistical information for laboratory professionals handling **(1R,2S)-Xeruborbactam disodium**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

(1R,2S)-Xeruborbactam disodium is identified as a potent, ultra-broad-spectrum boronic acid beta-lactamase inhibitor.[1][2] Due to its chemical nature, it is classified as a hazardous substance that may intensify fire (oxidizer), is harmful if swallowed, causes skin and eye irritation, and may lead to allergic skin reactions or respiratory difficulties if inhaled.[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling this compound. The following table summarizes the required protective gear.

Body Part	Required PPE	Specifications
Eyes/Face	Safety glasses with side shields or face shield	Must comply with OSHA regulation 29 CFR 1910.133 or European Standard EN166.[4]
Hands	Chemical-resistant gloves	Nitrile rubber gloves with a minimum thickness of 0.11 mm and a breakthrough time of 480 minutes are recommended.[5]
Body	Protective clothing	A lab coat is required. Long pants and closed-toe shoes are mandatory.[6] For larger quantities or risk of splash, a chemical-resistant apron should be worn.
Respiratory	Respiratory protection	Use a NIOSH-approved respirator if ventilation is inadequate or when handling fine powders to avoid dust inhalation.[3]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form to avoid dust formation.[6][7]
- Avoid all contact with skin, eyes, and clothing.[7]
- Do not eat, drink, or smoke in areas where the compound is handled or stored.[3]
- Wash hands thoroughly with soap and water after handling.[4]

- All equipment used for handling, such as spatulas and weighing boats, should be designated for this compound or thoroughly decontaminated after use.

Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)
- Store separately from combustible materials.[\[3\]](#)
- For stock solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from moisture and light.[\[2\]](#)

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and containment measures immediately.

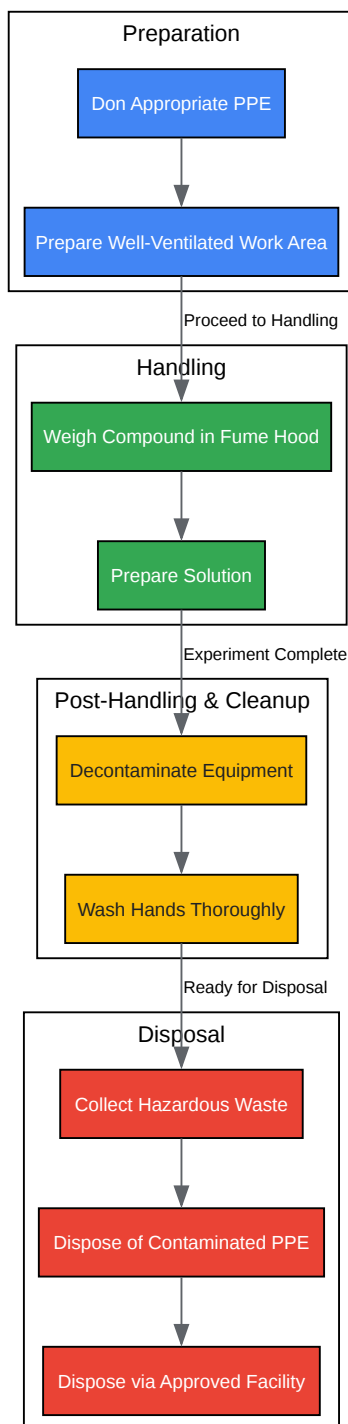
Incident	First-Aid / Spill Response
Eye Contact	Immediately rinse with plenty of water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing and seek medical attention if irritation persists.[3][4]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water.[4][7] If skin irritation or a rash occurs, get medical help.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3]
Spill	Evacuate personnel from the area. Wear appropriate PPE, including respiratory protection. Avoid dust formation. Carefully scoop or sweep up the material and place it in a suitable, labeled container for disposal.[7]

Disposal Plan

All waste containing **(1R,2S)-Xeruborbactam disodium** must be treated as hazardous waste.

- Dispose of the compound and its container in accordance with local, state, and federal regulations at an approved waste disposal facility.[3][5]
- Do not allow the product to enter drains or waterways.
- Contaminated PPE and cleaning materials should also be collected and disposed of as hazardous waste.

Workflow for Handling and Disposal of (1R,2S)-Xeruborbactam disodium

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Caption: A flowchart illustrating the key steps for safely handling and disposing of **(1R,2S)-Xeruborbactam disodium**.

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